

Synthesis and Purification of Propargyl-PEG2-OH: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Propargyl-PEG2-OH*

Cat. No.: *B1679628*

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For Researchers, Scientists, and Drug Development Professionals

Propargyl-PEG2-OH, a bifunctional linker molecule, is a critical component in the construction of Proteolysis Targeting Chimeras (PROTACs) and for use in "click chemistry" applications.^[1] Its defined length polyethylene glycol (PEG) spacer and terminal propargyl and hydroxyl groups allow for the covalent linkage of different molecular entities with improved solubility and optimized spatial orientation. This technical guide provides a comprehensive overview of the synthesis and purification of **Propargyl-PEG2-OH**, including detailed experimental protocols and relevant quantitative data.

Chemical Properties and Specifications

Propargyl-PEG2-OH, also known as 2-[2-(prop-2-ynyloxy)ethoxy]ethanol, is a liquid at room temperature with the following key properties:

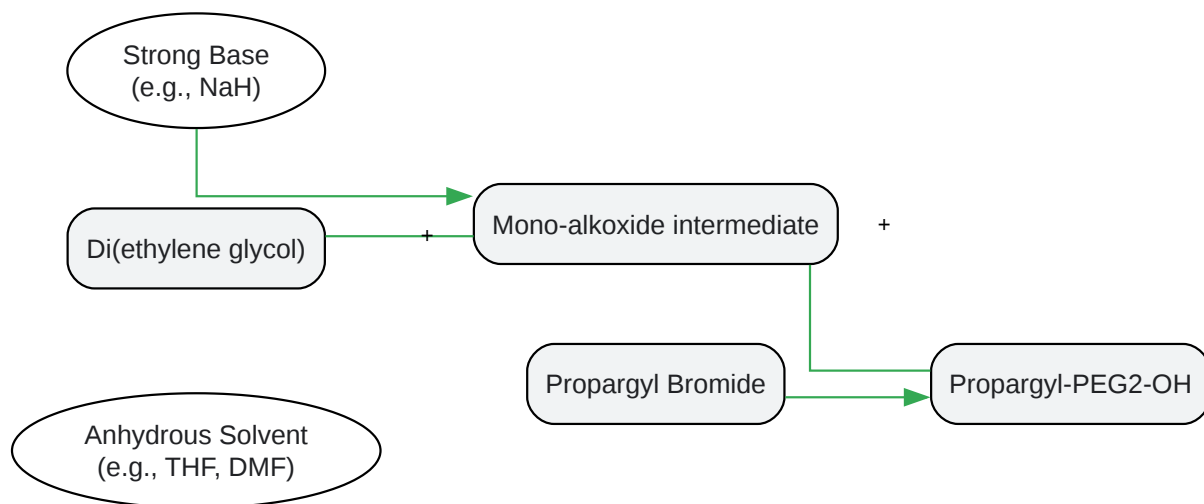
Property	Value	Reference
CAS Number	7218-43-1	[2]
Molecular Formula	C ₇ H ₁₂ O ₃	[3]
Molecular Weight	144.17 g/mol	
Boiling Point	81 °C at 1 mmHg	[2]
Density	1.06 g/cm ³	[2]
Purity	Typically ≥95%	[2]

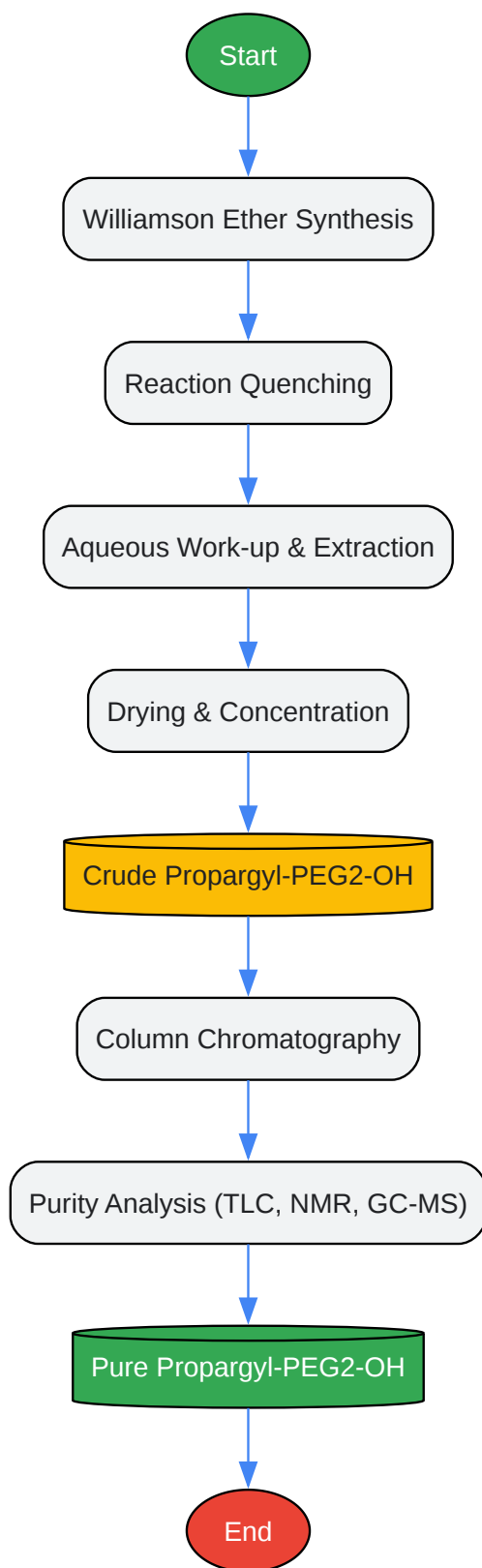
Synthesis of Propargyl-PEG2-OH

The synthesis of **Propargyl-PEG2-OH** is most commonly achieved via a Williamson ether synthesis. This method involves the deprotonation of one of the hydroxyl groups of di(ethylene glycol) to form an alkoxide, which then acts as a nucleophile to attack an electrophilic propargyl halide (e.g., propargyl bromide).[4][5]

Synthesis Pathway

The chemical transformation for the synthesis of **Propargyl-PEG2-OH** is illustrated below.





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